An In-depth Technical Guide to PRGL493 Target Validation in Novel Cancer Models

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Compound of Interest

Compound Name: *PRGL493*

Cat. No.: *B3025774*

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This technical guide provides a comprehensive overview of the target validation of **PRGL493**, a potent and selective inhibitor of Acyl-CoA Synthetase 4 (ACSL4), in the context of novel cancer models. This document details the mechanism of action, experimental methodologies, and key data supporting its potential as a therapeutic agent.

Introduction to **PRGL493** and its Target, ACSL4

PRGL493 is a small molecule inhibitor identified through homology modeling and docking-based virtual screening as a selective inhibitor of Acyl-CoA Synthetase 4 (ACSL4).[1][2][3][4][5][6] ACSL4 is a member of the long-chain fatty acid-coenzyme A ligase family and is crucial for the metabolism of arachidonic acid and steroidogenesis.[1][2][3] Dysregulation of ACSL4 has been implicated in the aggressiveness of various cancers, including breast and prostate cancer, making it a promising therapeutic target.[1][2][3][6] **PRGL493** has been chemically characterized using nuclear magnetic resonance and mass spectroscopy.[1][2][3][4][5][6]

Mechanism of Action of **PRGL493**

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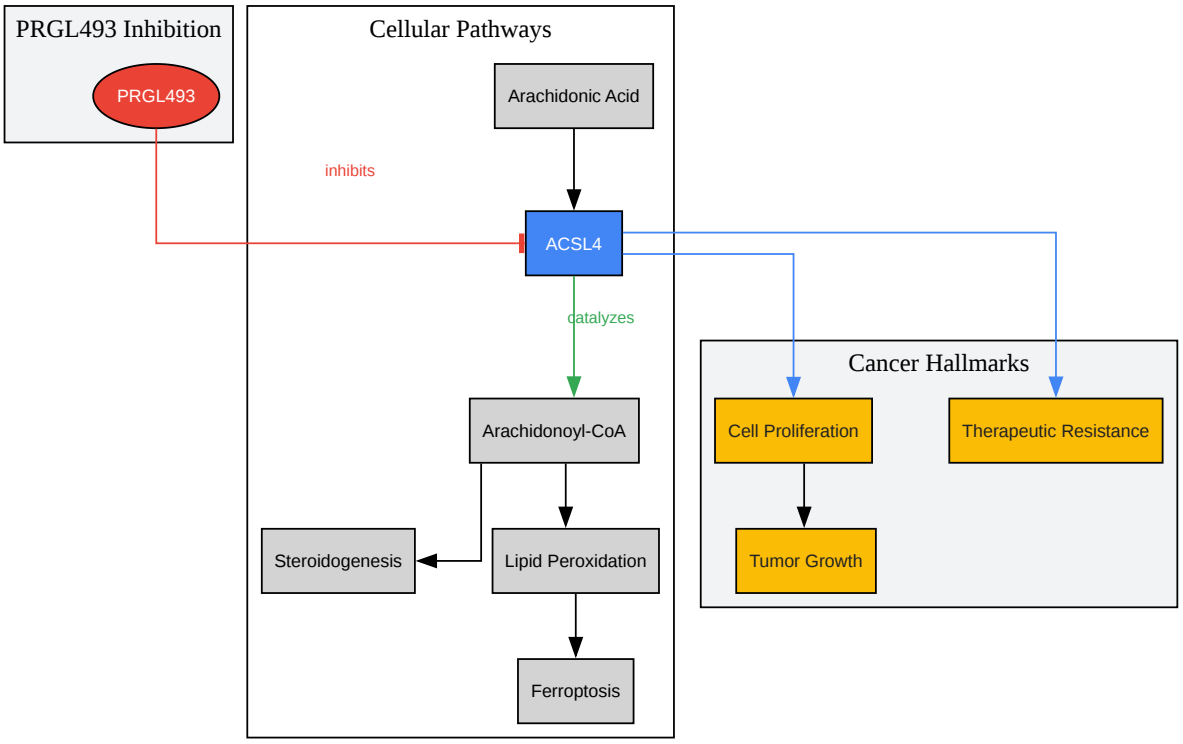
PRGL493 exerts its anti-cancer effects primarily through the inhibition of ACSL4, which leads to several downstream consequences:

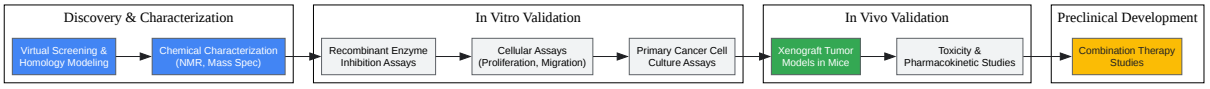
- Inhibition of Arachidonic Acid Metabolism: **PRGL493** blocks the conversion of arachidonic acid to arachidonoyl-CoA, a key step in the synthesis of eicosanoids and other lipid signaling molecules involved in cancer progression.[1][2][3][4][5][6][7]
- Inhibition of Steroidogenesis: The compound has been shown to inhibit de novo steroid synthesis in cancer cells, as well as in testicular and adrenal cells.[1][2][3][5][6][7] This is particularly relevant for hormone-dependent cancers like prostate and breast cancer.
- Cytostatic Effects: Rather than inducing apoptosis, **PRGL493** has a cytostatic effect, inhibiting cell proliferation and migration.[8] This suggests that **PRGL493** may be effective in halting tumor growth.
- Sensitization to other Therapies: Treatment with **PRGL493** has been shown to sensitize tumor cells to both chemotherapeutic and hormonal treatments.[1][2][3][5][6][7][9][10]

PRGL493 Signaling Pathway

The signaling pathway involving **PRGL493** and its target ACSL4 is intricate, with connections to lipid metabolism, steroidogenesis, and ferroptosis. The diagram below illustrates these relationships.

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